

Handling and storage guidelines for quinolin-2-ol compounds

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Compound of Interest

Compound Name: 3-[(Propylamino)methyl]quinolin-2-ol

Cat. No.: B14903692

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Application Note: Technical Guide to Handling, Storage, and Stability of Quinolin-2-ol

Abstract

Quinolin-2-ol (CAS 59-31-4), also known as 2-hydroxyquinoline or carbostyryl, is a critical heterocyclic building block in drug discovery (e.g., aripiprazole derivatives) and material science.^{[1][2][3][4]} Its handling is complicated by lactam-lactim tautomerism, a phenomenon where the molecule shifts between a hydroxy-form (lactim) and a keto-form (lactam) depending on the phase and solvent environment. This guide provides evidence-based protocols for storage, solubilization, and analytical verification, ensuring experimental reproducibility by addressing these specific physicochemical behaviors.

Chemical Fundamentals: The Tautomeric Challenge

Expertise Insight: Researchers often encounter discrepancies in NMR spectra or solubility profiles because they treat Quinolin-2-ol purely as an alcohol. In reality, in the solid state and in polar solvents (like DMSO or water), the equilibrium strongly favors the 2-quinolinone (lactam) tautomer.

- Lactam Form (2-quinolinone): Predominant in polar media; responsible for high melting point due to intermolecular hydrogen bonding (dimerization).
- Lactim Form (2-hydroxyquinoline): Favored in the gas phase or highly non-polar environments; typically detected as the minor species in solution.

Implication for Research: Analytical methods (HPLC/NMR) must be calibrated to detect the lactam signature (e.g., carbonyl signal in

C NMR) rather than the phenolic alcohol, even if the bottle is labeled "2-Hydroxyquinoline."

Physical Properties & Safety Profile

Property	Specification	Notes
CAS Number	59-31-4	
Molecular Weight	145.16 g/mol	
Appearance	White to off-white powder	Yellowing indicates oxidation.
Melting Point	196–200 °C	High MP due to lactam dimerization.
Solubility (Water)	Poor (< 1 mg/mL)	pH-dependent (soluble in dilute acid).[5]
Solubility (Organic)	Good in DMSO, Ethanol	DMSO is preferred for bio-assays.
pKa	~11.7 (OH), -0.7 (NH)	Amphoteric nature.
Stability	Light Sensitive	Photodegradation risk.[5]
GHS Hazards	H315, H319, H335	Irritant (Skin, Eyes, Respiratory).

Protocol A: Long-Term Storage & Stability

Objective: Prevent oxidative degradation and moisture-induced hydrolysis of impurities.

Mechanism: Quinolin-2-ol is hygroscopic and susceptible to photo-oxidation, which breaks the heterocyclic ring or forms N-oxides.

Step-by-Step Procedure:

- Container Selection: Transfer material to amber glass vials with Teflon-lined caps. Avoid clear glass to prevent UV-induced tautomeric shifts or degradation.
- Atmosphere Control:
 - Standard: Store under a tight seal with a desiccant pack.
 - High Purity (>99%): Backfill the headspace with dry Argon or Nitrogen gas before sealing.
- Temperature:
 - Short-term (< 1 month): Ambient temperature (20–25°C) is acceptable if kept dark and dry.
 - Long-term (> 1 month): Store at 2–8°C.
 - Note: Allow the vial to equilibrate to room temperature before opening to prevent condensation, which accelerates degradation.

Protocol B: Solubilization for Biological Assays

Objective: Prepare a stable stock solution without precipitation.

Causality: Direct addition to aqueous buffers often causes immediate precipitation due to the hydrophobic nature of the lactam dimer.

Procedure:

- Solvent Choice: Use DMSO (Dimethyl Sulfoxide) as the primary vehicle. Ethanol is a secondary choice but evaporates faster.
- Preparation of 100 mM Stock:
 - Weigh 14.5 mg of Quinolin-2-ol.

- Add 1.0 mL of anhydrous DMSO.
- Action: Vortex for 30 seconds. If undissolved, sonicate at 40 kHz for 5 minutes at room temperature.
- Aqueous Dilution (Critical Step):
 - Do not exceed 1-5% DMSO final concentration in the assay buffer.
 - Add the DMSO stock slowly to the stirring buffer (not buffer to stock) to minimize local high concentrations that trigger precipitation.
- Visual Check: Inspect for turbidity. If cloudy, the compound has crashed out.

Analytical Validation (Self-Validating System)

Objective: Confirm identity and purity, accounting for tautomerism.

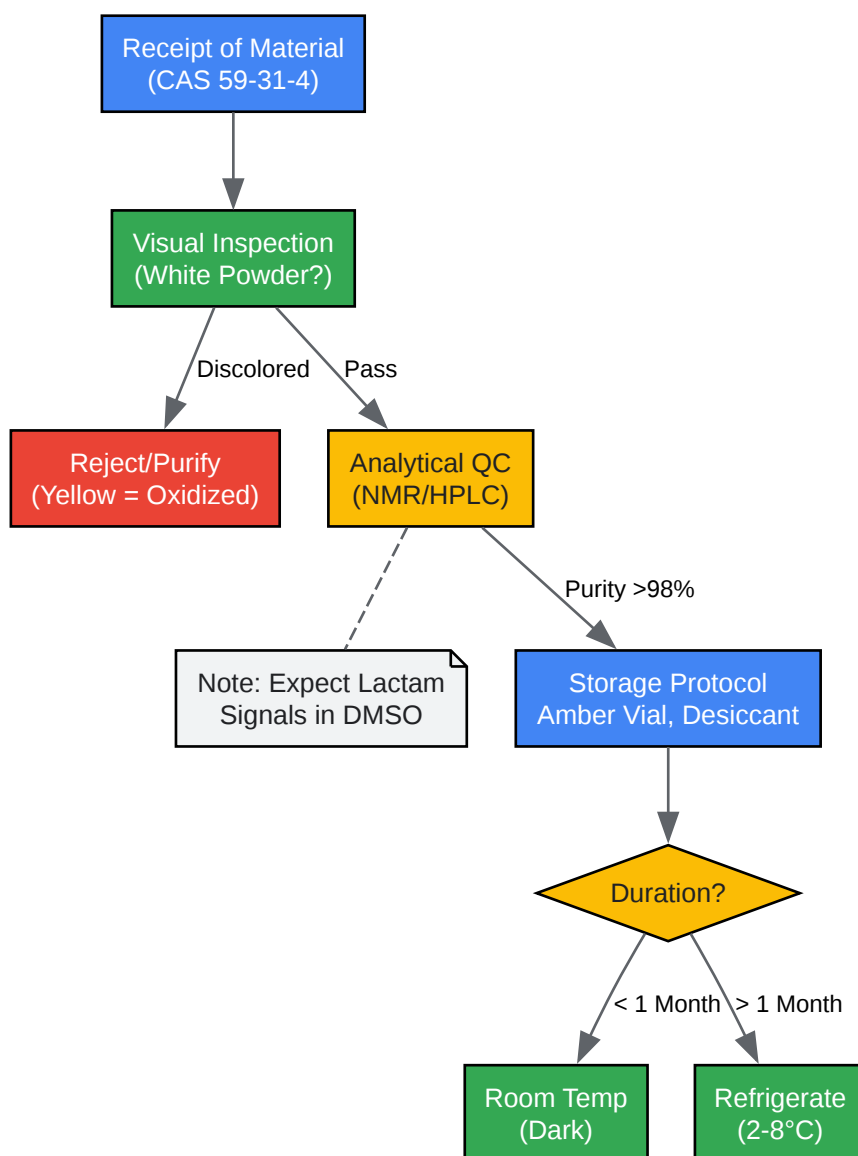
NMR Validation (DMSO-d₆):

- Expectation: You will likely observe the Lactam signals.
- Key Signal: A broad singlet around 11.0–12.0 ppm corresponds to the NH of the amide (lactam), not the OH of the phenol.
- Carbonyl: Look for a signal at ~162 ppm (C NMR), confirming the C=O bond of the quinolinone form.

Visual Workflows

Diagram 1: Handling & QC Decision Tree

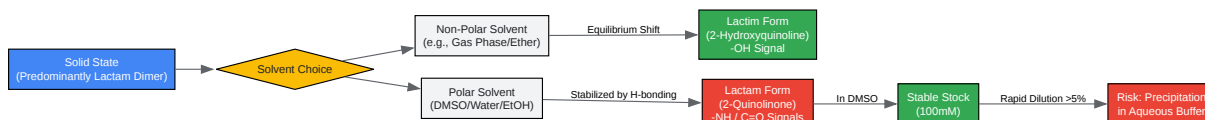
Caption: Logical workflow for receiving, verifying, and storing Quinolin-2-ol to ensure sample integrity.



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Diagram 2: Solubilization & Tautomeric Logic

Caption: Influence of solvent polarity on the Lactam-Lactim equilibrium and solubility strategy.



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